

A Technical Guide to the Synthesis and Characterization of Nickel-Samarium Intermetallic Phases

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Compound of Interest

Compound Name: Nickel;samarium

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known intermetallic phases within the binary nickel-samarium (Ni-Sm) system. It is designed to serve as a valuable resource for researchers and scientists engaged in materials science, condensed matter physics, and related fields. The information contained herein details the crystallographic, magnetic, and thermal properties of these compounds, along with standardized experimental protocols for their synthesis and characterization.

Overview of the Nickel-Samarium System

The Nickel-Samarium binary system is characterized by a series of well-defined intermetallic compounds, each exhibiting unique crystal structures and physical properties. These phases are of significant interest due to their potential applications in magnetic materials, hydrogen storage, and other advanced technologies. The established stoichiometric compounds in the Sm-Ni system include Sm₃Ni, Sm₇Ni₃, Sm₃Ni₂, SmNi, SmNi₂, SmNi₃, Sm₂Ni₇, Sm₅Ni₁₉, SmNi₅, and Sm₂Ni₁₇.^[1]

Quantitative Data of Nickel-Samarium Phases

The following tables summarize the key quantitative data for the known intermetallic phases in the Ni-Sm system.

Table 1: Crystallographic Data of Nickel-Samarium Intermetallic Compounds

Phase	Pearson Symbol	Space Group	Prototype
Sm3Ni	oC16	Cmcm	Cl3U
Sm7Ni3	hP20	P63/mmc	Th7Fe3
Sm3Ni2	oP20	Pnma	Hf3Ni2
SmNi	oC8	Cmcm	CrB
SmNi2	cF24	Fd-3m	Cu2Mg
SmNi3	hP24	P63/mmc	NbBe3
Sm2Ni7	hP36	P63/mmc	Ce2Ni7
Sm5Ni19	hR72	R-3m	Ce5Co19
SmNi5	hP6	P6/mmm	CaCu5
Sm2Ni17	hP38	P63/mmc	Th2Ni17

Table 2: Magnetic and Thermal Properties of Selected Nickel-Samarium Phases

Phase	Magnetic Ordering	Curie Temperature (T _c) (K)	Decomposition Temperature (°C)	Enthalpy of Formation (ΔfH°) (kJ/mol of atoms)
Sm3Ni	-	-	664	-21.5 ± 2[2]
SmNi	-	-	1079 (M.P.)	-33.0 ± 1[2]
SmNi2	-	-	1034	-36.0 ± 1[2]
SmNi3	-	-	1135	-
Sm2Ni7	Ferromagnetic	641	1222	-
SmNi5	Ferromagnetic	-	1430 (M.P.)	-
Sm2Ni17	Ferromagnetic	160	1288	-

Experimental Protocols

This section outlines the detailed methodologies for the synthesis and characterization of nickel-samarium intermetallic phases.

Synthesis of Nickel-Samarium Intermetallics by Arc Melting

Objective: To synthesize polycrystalline Ni-Sm intermetallic compounds from high-purity elemental constituents.

Materials:

- Samarium (Sm) metal ($\geq 99.9\%$ purity)
- Nickel (Ni) metal ($\geq 99.9\%$ purity)
- Argon (Ar) gas (high purity)

Equipment:

- Arc furnace with a non-consumable tungsten electrode and a water-cooled copper hearth
- High-vacuum pumping system
- Inert gas (argon) supply
- Digital balance

Procedure:

- **Sample Preparation:** Weigh the appropriate stoichiometric amounts of samarium and nickel to achieve the desired compound composition. The total mass of the sample is typically between 1 and 5 grams.
- **Furnace Preparation:** Clean the copper hearth of the arc furnace thoroughly. Place the weighed elements in close contact on the hearth.

- **Evacuation and Purging:** Evacuate the furnace chamber to a high vacuum (e.g., 10^{-3} mbar) to remove atmospheric contaminants. Backfill the chamber with high-purity argon gas. Repeat this process several times to ensure an inert atmosphere.
- **Melting:** Strike an arc between the tungsten electrode and the sample. Melt the sample completely. To ensure homogeneity, the sample should be flipped and re-melted several times (typically 3-5 times).
- **Annealing (Optional):** For homogenization, the as-cast sample can be sealed in a quartz tube under vacuum and annealed at a specific temperature for an extended period (e.g., 773 K for 15 days), followed by quenching in water.^[3]

Characterization of Nickel-Samarium Phases

Objective: To identify the crystalline phases present in the synthesized sample and determine their crystal structure and lattice parameters.

Equipment:

- Powder X-ray diffractometer with a Cu K α or Mo K α radiation source
- Sample holder
- Data analysis software for phase identification and Rietveld refinement

Procedure:

- **Sample Preparation:** Crush a small portion of the synthesized alloy into a fine powder using a mortar and pestle.
- **Data Collection:** Mount the powdered sample on the sample holder. Set the diffractometer to scan over a desired 2θ range (e.g., 20° to 80°).
- **Data Analysis:**
 - **Phase Identification:** Compare the experimental diffraction pattern with standard diffraction patterns from databases (e.g., Powder Diffraction File - PDF) to identify the present phases.

- Lattice Parameter Determination: For identified phases, perform indexing of the diffraction peaks to determine the lattice parameters of the unit cell.
- Rietveld Refinement: For a more detailed structural analysis, perform a Rietveld refinement of the powder diffraction data to refine the crystal structure parameters, including atomic positions and site occupancies.

Objective: To investigate the microstructure, morphology, and elemental composition of the synthesized Ni-Sm alloys.

Equipment:

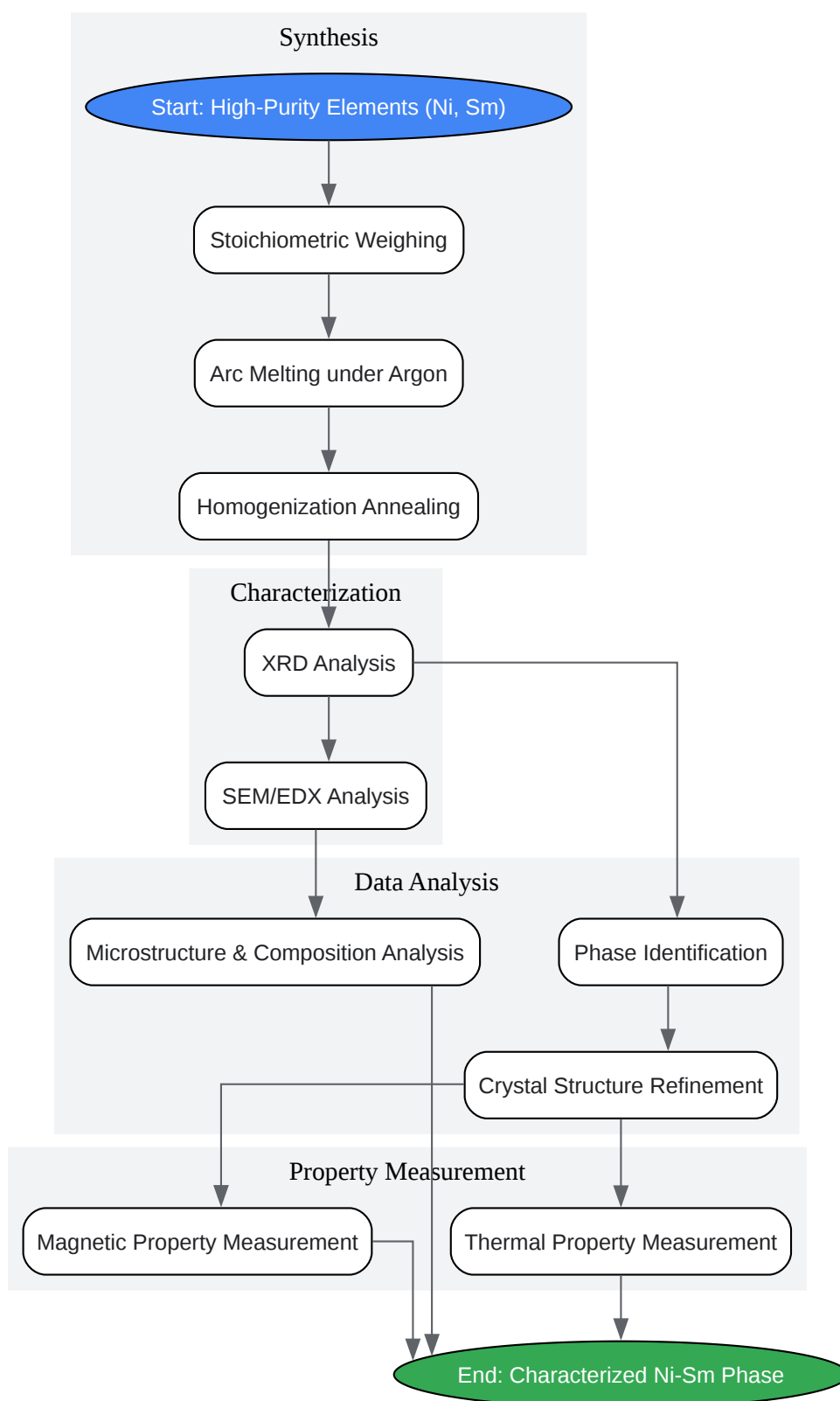
- Scanning Electron Microscope (SEM) equipped with an Energy Dispersive X-ray (EDX) detector
- Sample mounting and polishing equipment
- Carbon coater (for non-conductive samples, if necessary)

Procedure:

- Sample Preparation: Mount a piece of the synthesized alloy in a resin. Grind and polish the sample surface to a mirror finish using standard metallographic techniques.
- SEM Imaging: Place the prepared sample in the SEM chamber. Obtain secondary electron (SE) and backscattered electron (BSE) images at various magnifications to observe the microstructure, including grain size, shape, and phase distribution.
- EDX Analysis:
 - Point Analysis: Select specific points of interest on the sample (e.g., different phases observed in the BSE image) and acquire EDX spectra to determine the elemental composition at those points.
 - Elemental Mapping: Perform elemental mapping over a selected area to visualize the distribution of nickel and samarium within the microstructure.

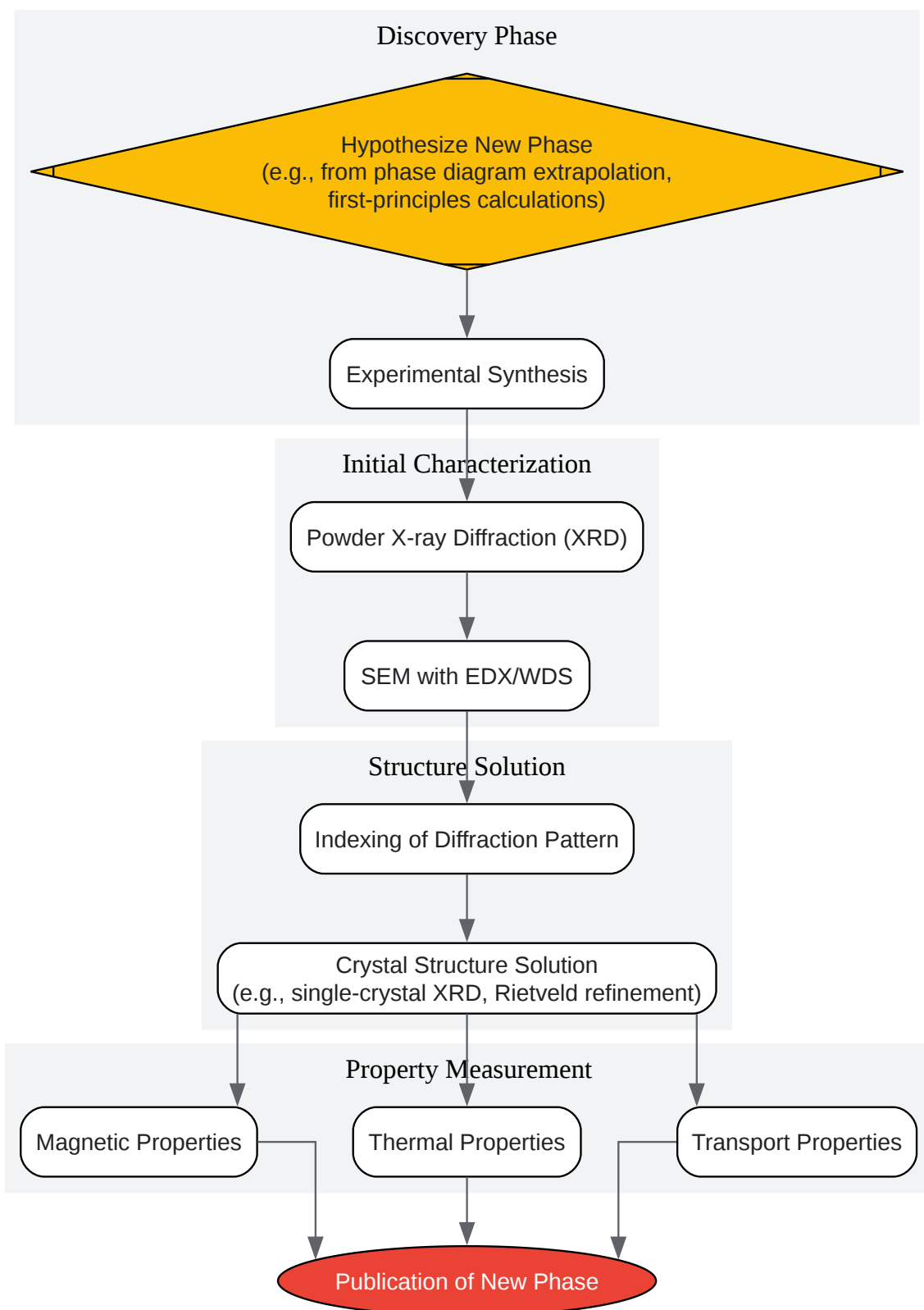
Visualizations

The following diagrams illustrate the logical workflow for the discovery and characterization of new intermetallic phases and a typical experimental workflow for the synthesis and analysis of nickel-samarium alloys.



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Fig. 1: Experimental workflow for Ni-Sm phase synthesis and characterization.



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Fig. 2: Logical workflow for the discovery of a new intermetallic phase.

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